

A Comprehensive Guide to the Nomenclature of Perfluoro-3,7-dimethyloctanoic acid

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Compound of Interest

Compound Name: *Perfluoro-3,7-dimethyloctanoic acid*

Cat. No.: *B106136*

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This technical guide provides a detailed overview of the various names, synonyms, and identifiers for the chemical compound **Perfluoro-3,7-dimethyloctanoic acid**. The information is intended for researchers, scientists, and professionals in drug development who require precise and comprehensive details for identification and documentation.

Nomenclature and Identifiers

Perfluoro-3,7-dimethyloctanoic acid is a per- and polyfluoroalkyl substance (PFAS).^[1] Accurate identification of this compound is crucial for research, regulatory compliance, and safety. The following table summarizes its various names and chemical identifiers.

Identifier Type	Identifier
Common Name	Perfluoro-3,7-dimethyloctanoic acid
IUPAC Name	2,2,3,4,4,5,5,6,6,7,8,8,8-tridecafluoro-3,7-bis(trifluoromethyl)octanoic acid[2]
CAS Number	172155-07-6[2][3][4][5][6]
EC Number	671-192-7[2][7]
Molecular Formula	C10HF19O2[2][3][4][6][8]
Molecular Weight	514.08 g/mol [2][3][4][9]
Abbreviation	PF-3,7-DMOA[1][3][10]

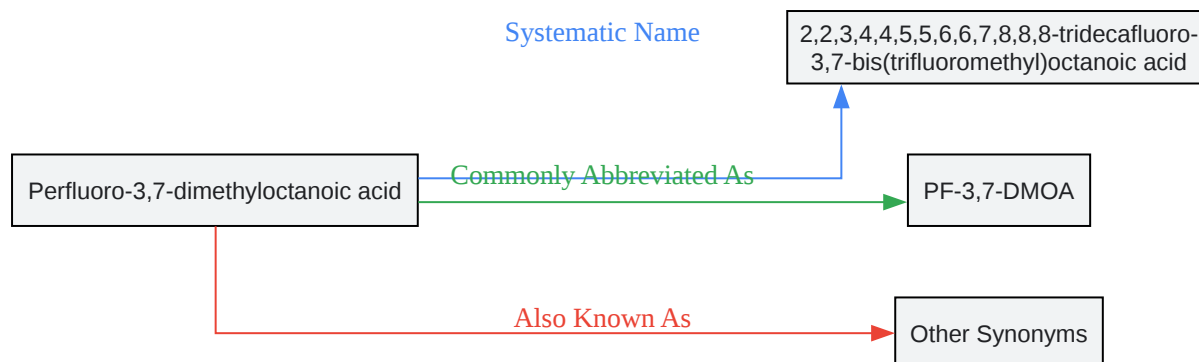
Synonyms and Alternate Names

The compound is also known by several other names in literature and chemical databases. These are listed below for comprehensive reference.

- 3,7-Bis(trifluoromethyl)-2,2,3,4,4,5,5,6,6,7,8,8,8-tridecafluorooctanoic acid[4][6][8]
- Perfluoro(3,7-dimethyloctanoic acid)[4][7][8]
- Perfluoro(3,7-bis(trifluoromethyl))octanoic acid[2][8]
- Octanoic acid, 2,2,3,4,4,5,5,6,6,7,8,8,8-tridecafluoro-3,7-bis(trifluoromethyl)-[2][8][10]
- PF3,7DIMEOA[8]
- P37DMOA[2]
- Caprylic Acid Impurity 82[8]

Logical Relationship of Nomenclature

The following diagram illustrates the relationship between the primary name, its systematic IUPAC name, and its common abbreviation.



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Nomenclature hierarchy for **Perfluoro-3,7-dimethyloctanoic acid**.

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References

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